Isomers of Benzothiazine and their fund

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Compound of Interest	
Compound Name:	2H-1,4-Benzothiazine
CAS No.:	255-17-4
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Beyond the Scaffold: A Structural and Pharmacological Deconstruction of Benzothiazine Isomers

Executive Summary

The benzothiazine nucleus—a bicyclic system comprising a benzene ring fused to a six-membered thiazine ring—represents a highly privileged scaff the thiazine ring gives rise to distinct constitutional isomers, most notably 1,2-benzothiazine and 1,4-benzothiazine. This seemingly subtle positional s pharmacological behavior. This whitepaper provides an in-depth mechanistic analysis of these isomers, detailing their structural divergences, validate

Structural Chemistry & Isomeric Fundamentals

Benzothiazines are classified based on the relative positions of the sulfur and nitrogen atoms in the heterocyclic ring. While several regioisomers exis due to their synthetic accessibility and potent biological activities[1].

- 1,2-Benzothiazines: Characterized by an adjacent sulfur-nitrogen bond. In drug development, they are almost exclusively utilized in their oxidized s tautomerism, imparting acidic properties without the presence of a traditional carboxylate group[2].
- 1,4-Benzothiazines: Characterized by sulfur and nitrogen atoms separated by two carbon atoms. This arrangement mimics the phenothiazine core serves as a crucial intermediate in natural biosynthetic pathways, such as melanogenesis[3].

Table 1: Comparative Structural and Physicochemical Properties

Property	1,2-Benzothiazine (1,1-dioxide derivatives)
Heteroatom Position	S at 1, N at 2
Dominant Oxidation State	Sulfone (1,1-dioxide)
Acid-Base Profile	Weakly acidic (pKa ~4-5 due to enol)
Primary Target Class	Cyclooxygenases (COX-1/COX-2), mPGES-1
Clinical Examples	Piroxicam, Meloxicam, Tenoxicam
Key Pharmacological Role	Anti-inflammatory, Analgesic[4]

1,2-Benzothiazines: The Oxicam Paradigm and COX Modulation

The 1,2-benzothiazine 1,1-dioxide scaffold is the structural foundation of the "oxicams," a potent class of non-steroidal anti-inflammatory drugs (NSAI binding pose within the cyclooxygenase (COX) active site.

Mechanistic Causality in Target Binding

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Crystallographic studies reveal that the planar conformation of oxicams is stabilized by an intramolecular hydrogen bond between the carboxamide ni anchor, forming a direct hydrogen bond with the Ser-530 residue of the enzyme[4]. Furthermore, the binding of oxicams induces the rotation of Leu-5

Recent in vitro investigations have expanded the therapeutic profile of 1,2-benzothiazines, demonstrating that novel derivatives bypass classical COX hydroxysteroid dehydrogenase type 1 (11β-HSD1)[6][7]. This dual-inhibition mechanism positions them as superior candidates for mitigating chronic i

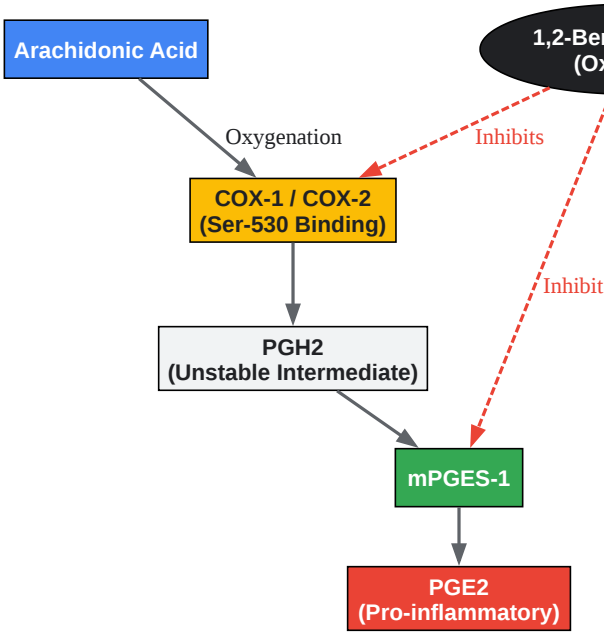

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Fig 1: Dual-inhibition signaling axis of 1,2-benzothiazine derivatives targeting COX and mPGES-1.

Protocol 1: Self-Validating In Vitro COX-1/COX-2 Inhibition Assay

To accurately quantify the time-dependent inhibition characteristic of oxicams, the assay must decouple reversible binding from irreversible inactivatio

- Enzyme Preparation: Reconstitute purified recombinant human COX-1 and COX-2 in Tris-HCl buffer (100 mM, pH 8.0) containing 1 µM hematin. C depends on the heme prosthetic group[8].
- Pre-incubation: Incubate the enzyme with varying concentrations of the 1,2-benzothiazine derivative (0.1 nM to 10 µM) for 15 minutes at 37°C. Cau IC50 values.
- Substrate Addition: Initiate the reaction by adding arachidonic acid (AA) to a final concentration of 10 µM. Causality: Maintaining AA near its Km en
- Quenching & Quantification: Terminate the reaction after 2 minutes using stannous chloride (SnCl2) in 1N HCl. Causality: SnCl2 rapidly reduces th prostaglandins.
- Validation: Quantify PGF2α via Enzyme Immunoassay (EIA). A valid run must show a >95% reduction in PGF2α in the positive control (e.g., Meloxi

1,4-Benzothiazines: Redox Modulators and Biological Intermediates

While 1,2-benzothiazines dominate synthetic anti-inflammatories, 1,4-benzothiazines hold profound significance in natural biological processes and e anticancer assays compared to their 1,2- and 1,3- counterparts[5].

Biological Relevance: The Melanogenesis Pathway

1,4-Benzothiazine derivatives are naturally synthesized during the production of pheomelanin (the pigment responsible for red/yellow hair coloration). addition to form 5-S-cysteinyldopa[9]. Subsequent oxidation yields a quinone-imine intermediate, which spontaneously undergoes intramolecular cycl

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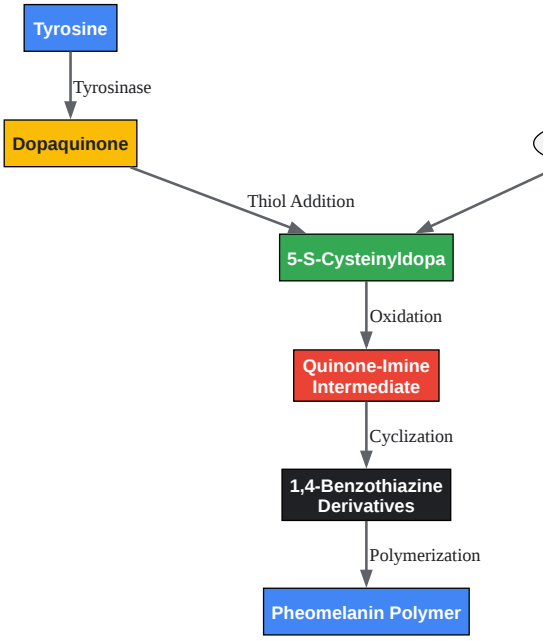

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Fig 2: Biosynthetic pathway of Pheomelanin highlighting spontaneous 1,4-benzothiazine formation.

Protocol 2: Synthesis of 1,4-Benzothiazine Scaffolds via Oxidative Cyclization

To harness the therapeutic potential of 1,4-benzothiazines (e.g., as AMPA receptor modulators[10]), researchers rely on the condensation of 2-aminot

- Reagent Preparation: Dissolve 2-aminothiophenol (1.0 eq) in anhydrous dimethylformamide (DMF) under a strict Argon atmosphere. Causality: 2-a oxygen. Argon purging is non-negotiable.
- Electrophile Addition: Add an α-haloketone (1.1 eq) dropwise at 0°C, followed by anhydrous potassium carbonate (K2CO3, 2.0 eq). Causality: The neutralize the generated hydrogen halide, driving the subsequent intramolecular Schiff base formation (N-cyclization).
- Cyclization: Elevate the temperature to 80°C for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup & Validation: Quench with ice water, extract with dichloromethane, and purify via flash chromatography. Validation is achieved via ¹H-NMR: secondary amine (-NH-) proton (~8.5 ppm) confirms successful ring closure.

Future Directions: Isosteric Replacements

The structural divergence between these isomers is currently being exploited in neuropharmacology. Recent studies have demonstrated that replacin dioxide core yields highly promising positive allosteric modulators[10]. By removing one nitrogen atom from the thiadiazine ring, researchers altered tl retaining potent neuroprotective efficacy[10]. Furthermore, fusing the 1,2-benzothiazine ring with pyrazoles has yielded novel pyrazolobenzothiazine 5 inflammation[11].

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